

"5-Iodo-1H-pyrrolo[2,3-b]pyridine" safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Iodo-1H-pyrrolo[2,3-b]pyridine

Cat. No.: B1325005

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **5-Iodo-1H-pyrrolo[2,3-b]pyridine**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides detailed technical information regarding the safe use of **5-Iodo-1H-pyrrolo[2,3-b]pyridine**, a heterocyclic compound often utilized as a building block in medicinal chemistry and materials science.

Chemical Identification and Properties

Proper identification is the first step in ensuring chemical safety. **5-Iodo-1H-pyrrolo[2,3-b]pyridine**, also known as 5-Iodo-7-azaindole, is a solid organic compound. Its key identifiers and physical properties are summarized below.

Property	Value	Reference
CAS Number	898746-50-4	[1] [2]
Molecular Formula	C ₇ H ₅ IN ₂	[1]
Molecular Weight	244.03 g/mol	[1]
Appearance	Solid	
Purity	Typically >95%	[2] [3]

Hazard Identification and Classification

5-Iodo-1H-pyrrolo[2,3-b]pyridine is classified as hazardous.[4] It is crucial to understand its potential health effects to implement appropriate safety measures.

GHS Classification:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[4][5]
- Skin Irritation (Category 2), H315: Causes skin irritation.[4][5]
- Serious Eye Irritation (Category 2A), H319: Causes serious eye irritation.[4][5]
- Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation, H335: May cause respiratory irritation.[4][5]

GHS Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[4]
- Signal Word: Warning[4]

Hazard Statements:

- H302: Harmful if swallowed.[4][5]
- H315: Causes skin irritation.[4][5]
- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[4][5]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the safety data sheets. Key precautions include:

- Prevention: P261 (Avoid breathing dust), P264 (Wash hands thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[4][5][6]

- Response: P301+P310 (IF SWALLOWED: Immediately call a POISON CENTER/doctor), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[4][5]
- Storage: P405 (Store locked up).[4]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[3]

Experimental Protocols for Safe Handling

While specific toxicological experimental data is not publicly available, the following protocols are derived from standard safety data sheets and are essential for handling **5-Iodo-1H-pyrrolo[2,3-b]pyridine**.

Personal Protective Equipment (PPE)

Engineering controls, such as using the chemical within a fume hood, should be the primary method of exposure control.[4][5] When handling the compound, the following PPE is mandatory:

- Eye/Face Protection: Wear safety goggles with side-shields or a face shield.[5]
- Skin Protection: Wear impervious clothing and protective gloves (e.g., nitrile rubber). Wash hands and face thoroughly after handling.[5][7]
- Respiratory Protection: Use only in a well-ventilated area, preferably a chemical fume hood.[4][5] If dust or aerosols are generated, a NIOSH-approved respirator may be necessary.

First-Aid Measures

In case of exposure, immediate action is critical. Always have a safety data sheet available for medical personnel.[1]

- If Inhaled: Move the person into fresh air. If breathing is difficult or stops, provide artificial respiration and consult a physician.[1][5]

- In Case of Skin Contact: Immediately wash off with soap and plenty of water.[1][5] Remove contaminated clothing and wash it before reuse.[4][5] If skin irritation occurs, seek medical advice.[7]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[1][5] Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[4]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and immediately call a poison center or doctor.[1][3] Never give anything by mouth to an unconscious person.[8]

Accidental Release Measures

- Personal Precautions: Use full personal protective equipment.[5] Avoid dust formation and breathing vapors or dust.[4][5] Evacuate personnel to safe areas and ensure adequate ventilation.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or waterways.[4][5]
- Containment and Cleaning Up: Absorb the spill with an inert absorbent material (e.g., sand, silica gel, vermiculite).[4] Collect the material in a suitable, airtight container for disposal.[4] Decontaminate the area with a suitable solvent (e.g., alcohol) and dispose of contaminated materials according to regulations.[5]

Storage and Stability

Proper storage is essential to maintain the integrity of the compound and ensure safety.

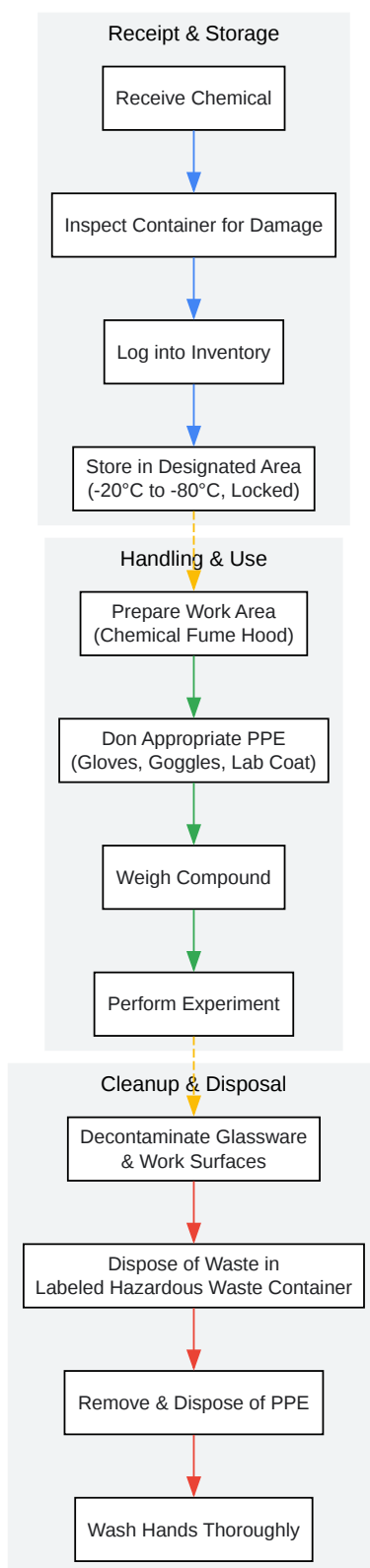
Parameter	Guideline	Reference
Storage Temperature	Short term: 4°C. Long term: -20°C to -80°C.	[2]
Conditions for Safe Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.[7] Store locked up.[4]	
Incompatible Materials	Strong oxidizing agents.[4]	
Stability	Stable under recommended storage conditions.[4]	

Fire-Fighting and Disposal

- Fire-Fighting Measures: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4] Wear self-contained breathing apparatus and full protective gear.[4]
- Disposal: The disposal of this chemical must be in accordance with federal, state, and local environmental control regulations. It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[7]

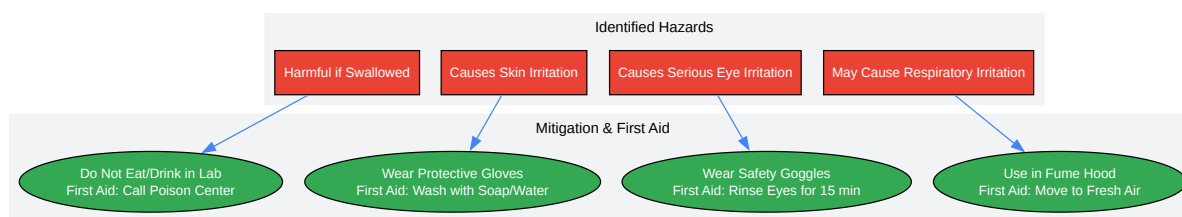
Visualization of Safety Protocols

The following diagrams illustrate the core safety and handling workflows.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **5-Iodo-1H-pyrrolo[2,3-b]pyridine**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. capotchem.com [capotchem.com]
- 2. cusabio.com [cusabio.com]
- 3. 3-Iodo-1H-pyrrolo[2,3-b]pyridine | 23616-57-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. chemscene.com [chemscene.com]
- 6. 3-Iodo-1H-pyrrolo[2,3-b]pyridine | 23616-57-1 | TCI (Shanghai) Development Co., Ltd. [tcichemicals.com]
- 7. images-na.ssl-images-amazon.com [images-na.ssl-images-amazon.com]
- 8. file.bldpharm.com [file.bldpharm.com]
- To cite this document: BenchChem. ["5-Iodo-1H-pyrrolo[2,3-b]pyridine" safety and handling]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1325005#5-iodo-1h-pyrrolo-2-3-b-pyridine-safety-and-handling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com